

(5-Bromo-2-iodophenyl)methanol molecular weight and formula

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: (5-Bromo-2-iodophenyl)methanol

Cat. No.: B171483

[Get Quote](#)

Technical Guide: (5-Bromo-2-iodophenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **(5-Bromo-2-iodophenyl)methanol**, a key intermediate in various synthetic applications.

Core Molecular Data

The fundamental molecular properties of **(5-Bromo-2-iodophenyl)methanol** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₆ BrIO ^[1]
Molecular Weight	312.93 g/mol ^{[1][2]}
CAS Number	199786-58-8 ^[2]

Synthesis and Purification Protocol

A representative protocol for the synthesis of a structurally similar isomer, 5-iodo-2-bromobenzyl alcohol, is detailed below. This can serve as a foundational method for the synthesis of **(5-Bromo-2-iodophenyl)methanol**, with the understanding that optimization may be required.

Synthesis of 5-iodo-2-bromobenzyl alcohol

This synthesis involves the reduction of the corresponding benzoyl chloride.

Materials:

- 5-iodo-2-bromo-benzoyl chloride
- Ethanol
- Sodium borohydride
- Hydrochloric acid
- Ethyl acetate
- n-Hexane
- Water

Procedure:

- Dissolve 5-iodo-2-bromo-benzoyl chloride in ethanol.
- In a controlled environment, add sodium borohydride to the solution in batches, maintaining the reaction temperature between 0-10°C.
- Allow the reaction to proceed for 5-20 hours, monitoring its completion using Thin Layer Chromatography (TLC).
- Upon completion, adjust the pH of the solution to 5-6 with hydrochloric acid.
- Add water to the reaction mixture.

- Remove the ethanol via distillation.
- Extract the product into ethyl acetate.
- Concentrate the ethyl acetate solution.
- Add n-hexane to the concentrated solution and heat to reflux.
- Cool the solution to induce crystallization of the final product.

Purification:

The crude product can be purified by recrystallization using a mixed solvent system of ethyl acetate and n-hexane.

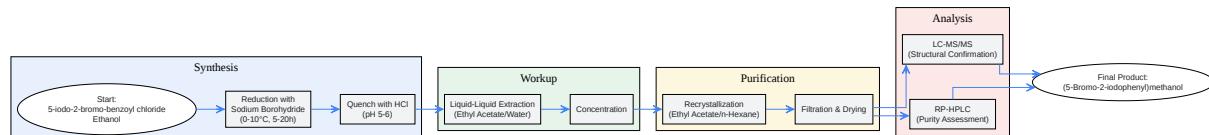
Analytical Methodologies

For the characterization and purity assessment of **(5-Bromo-2-iodophenyl)methanol** and related compounds, the following analytical techniques are recommended:

- Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC): This is a robust method for determining the purity of the compound.
- Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS): This technique offers high sensitivity and selectivity, making it ideal for quantitative analysis, especially in complex mixtures.

Experimental Workflow

The following diagram illustrates the logical workflow from synthesis to analysis of **(5-Bromo-2-iodophenyl)methanol**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis, purification, and analysis of **(5-Bromo-2-iodophenyl)methanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PubChemLite - (5-bromo-2-iodophenyl)methanol (C₇H₆BrIO) [pubchemlite.lcsb.uni.lu]
- 2. (5-Bromo-2-iodophenyl)methanol - [sigmaaldrich.com]
- To cite this document: BenchChem. [(5-Bromo-2-iodophenyl)methanol molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b171483#5-bromo-2-iodophenyl-methanol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com